

Fenpyrazone chemical formula

C₂₂H₂₂ClF₃N₄O₆S

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Compound of Interest

Compound Name: Fenpyrazone

Cat. No.: B13428418

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Fenpyrazone: A Technical Whitepaper

Executive Summary

Fenpyrazone (C₂₂H₂₂ClF₃N₄O₆S) is a third-generation 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor primarily developed and utilized as a post-emergence herbicide for the control of broadleaf and grass weeds in corn.^[1] Its mechanism of action involves the inhibition of the HPPD enzyme, which is crucial for plastoquinone and subsequently carotenoid biosynthesis in plants.^{[2][3]} This leads to characteristic bleaching of the foliage, followed by necrosis and death of the target weed.^[1] While the herbicidal properties of **Fenpyrazone** are well-documented, there is a significant lack of publicly available data regarding its synthesis, pharmacokinetics, mammalian toxicology, and potential for therapeutic applications in the context of drug development. This document aims to provide a comprehensive overview of the existing technical information on **Fenpyrazone**, catering to an audience of researchers, scientists, and drug development professionals by also exploring the broader therapeutic relevance of HPPD inhibitors.

Chemical and Physical Properties

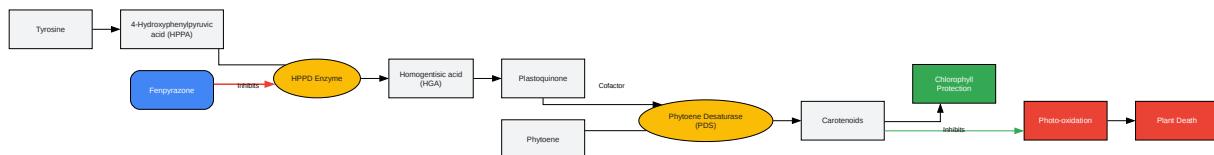
Fenpyrazone is a complex organic molecule belonging to the benzoylpyrazole class of chemicals.^[2] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₂ ClF ₃ N ₄ O ₆ S	[4]
Molecular Weight	562.9 g/mol	[4]
CAS Number	1992017-55-6	[4]
IUPAC Name	[4-[2-chloro-4-methylsulfonyl-3-(2,2,2-trifluoroethoxymethyl)benzoyl]-1-ethylpyrazol-5-yl] 1,3-dimethylpyrazole-4-carboxylate	[4]
SMILES	CCN1C(=C(C=N1)C(=O)C2=C(C(=C(C=C2)S(=O)(=O)C)COCC(F)C(F)Cl)OC(=O)C3=CN(N=C3)C)C	[4]

Mechanism of Action in Plants

Fenpyrazone's herbicidal activity stems from its potent inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.[2][3] This enzyme plays a critical role in the tyrosine catabolism pathway, which is essential for the biosynthesis of plastoquinone and tocopherols.[5] Plastoquinone is a vital cofactor for the enzyme phytoene desaturase in the carotenoid biosynthesis pathway.[5]

By inhibiting HPPD, **Fenpyrazone** disrupts the production of plastoquinone, leading to a downstream inhibition of carotenoid synthesis.[3] Carotenoids are essential for protecting chlorophyll from photo-oxidation.[3] The absence of carotenoids results in the rapid degradation of chlorophyll, leading to the characteristic bleaching or whitening of the plant tissues, a hallmark of HPPD inhibitor activity.[1] This ultimately leads to the cessation of growth and death of the weed.[1]

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Mechanism of **Fenpyrazone** via HPPD Inhibition in Plants.

Herbicultural Efficacy and Application

Fenpyrazone is effective against a broad spectrum of annual grass and broadleaf weeds in corn.[1] It is known for its rapid action, with symptoms appearing within 2-3 days and weed death occurring in 5-7 days under optimal conditions.[1][3]

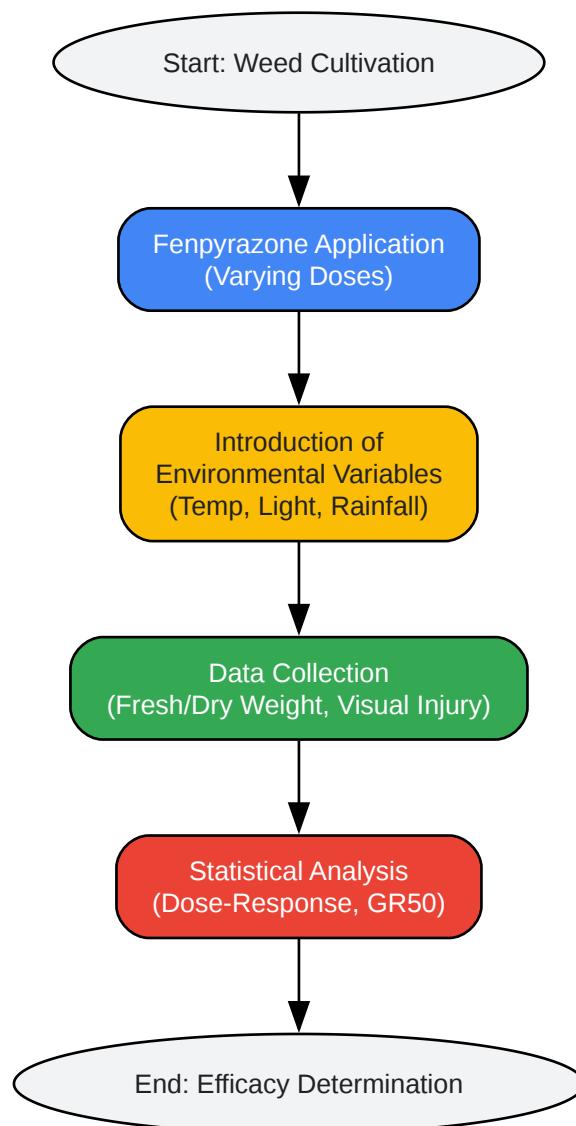
Parameter	Value	Reference
Recommended Dose Rate	90-135 g a.i./ha	[1]
Time to Symptom Onset	2-3 days	[1][3]
Time to Weed Death	5-7 days	[1][3]
Key Controlled Weeds	Digitaria sanguinalis (crabgrass), Echinochloa crusgalli (barnyardgrass), Eleusine indica (goosegrass), Chenopodium album (lamb's quarters), Abutilon theophrasti (velvetleaf)	[1]

Experimental Protocols

While detailed experimental protocols for **Fenpyrazone** are not extensively published, a general methodology for assessing its herbicidal characteristics can be inferred from available studies.^[6]

Greenhouse Efficacy Study Workflow:

- **Plant Cultivation:** Target weed species (e.g., *Echinochloa crus-galli*) are cultivated in a greenhouse environment under controlled conditions of temperature, light, and humidity.
- **Herbicide Application:** **Fenpyrazone** is applied at various dose rates to the weeds at a specific growth stage (e.g., 3-4 leaf stage).
- **Environmental Variables:** The effect of different temperatures, light intensities, and simulated rainfall at various intervals post-application is assessed.
- **Data Collection:** The efficacy of the herbicide is evaluated at set time points by measuring parameters such as fresh weight, dry weight, and visual injury ratings (e.g., chlorosis, necrosis).
- **Data Analysis:** The data is statistically analyzed to determine the dose-response relationship and calculate values such as the GR_{50} (the dose required to inhibit growth by 50%).



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General Workflow for Herbicide Efficacy Assessment.

Toxicology and Safety

The available toxicological data for **Fenpyrazone** is limited to GHS hazard classifications.[\[4\]](#)

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

No detailed mammalian toxicology, pharmacokinetic, or pharmacodynamic studies for **Fenpyrazone** are publicly available.

HPPD Inhibitors in Drug Development

While **Fenpyrazone** is an herbicide, the enzyme it targets, 4-hydroxyphenylpyruvate dioxygenase (HPPD), is also present in humans and is a validated target for drug development. [5] The inhibition of human HPPD is a therapeutic strategy for the treatment of Hereditary Tyrosinemia Type I (HT-1), a rare genetic disorder caused by a deficiency of the enzyme fumarylacetoacetate hydrolase.[5] This deficiency leads to the accumulation of toxic metabolites that can cause severe liver and kidney damage.[5]

Nitisinone is an HPPD inhibitor that is approved for the treatment of HT-1.[5] By inhibiting HPPD, nitisinone prevents the accumulation of these toxic metabolites, thereby managing the symptoms of the disease.[5] The successful development of nitisinone highlights the potential of HPPD inhibitors as therapeutic agents.

Conclusion

Fenpyrazone is a potent and effective herbicide that acts through the inhibition of the HPPD enzyme in plants. Its chemical properties and herbicidal efficacy are well-characterized for agricultural applications. However, for an audience focused on drug development, it is crucial to note the profound lack of data on **Fenpyrazone**'s effects in mammalian systems. While the broader class of HPPD inhibitors has proven therapeutic value, **Fenpyrazone** itself has not been explored in this context. Further research would be required to determine if **Fenpyrazone** or its analogues possess a suitable safety and efficacy profile for any potential therapeutic applications.

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